

PF-6422899: A Technical Profile of an Irreversible EGFR Inhibitor

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Compound of Interest

Compound Name: PF-6422899

Cat. No.: B610053

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Executive Summary

PF-6422899 is a notable irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR), a key target in oncology drug development. This technical guide provides a comprehensive overview of its target profile, mechanism of action, and the methodologies relevant to its characterization. While specific quantitative data on the broader selectivity of **PF-6422899** is not extensively available in the public domain, this document synthesizes the current understanding of its primary target and the experimental frameworks used to evaluate such compounds.

Core Target Profile

PF-6422899 has been identified as a potent and irreversible inhibitor of EGFR kinase activity. It is understood to selectively bind to EGFR at nanomolar concentrations, leading to the inactivation of the receptor's signaling functions.

Mechanism of Action

The primary mechanism of action for **PF-6422899** involves the formation of a covalent bond with a specific cysteine residue (Cys797) located within the ATP-binding pocket of the EGFR kinase domain. This irreversible binding prevents the binding of ATP, thereby blocking the

autophosphorylation of the receptor and the subsequent activation of downstream signaling pathways. This covalent interaction is a hallmark of its design as a targeted inhibitor.

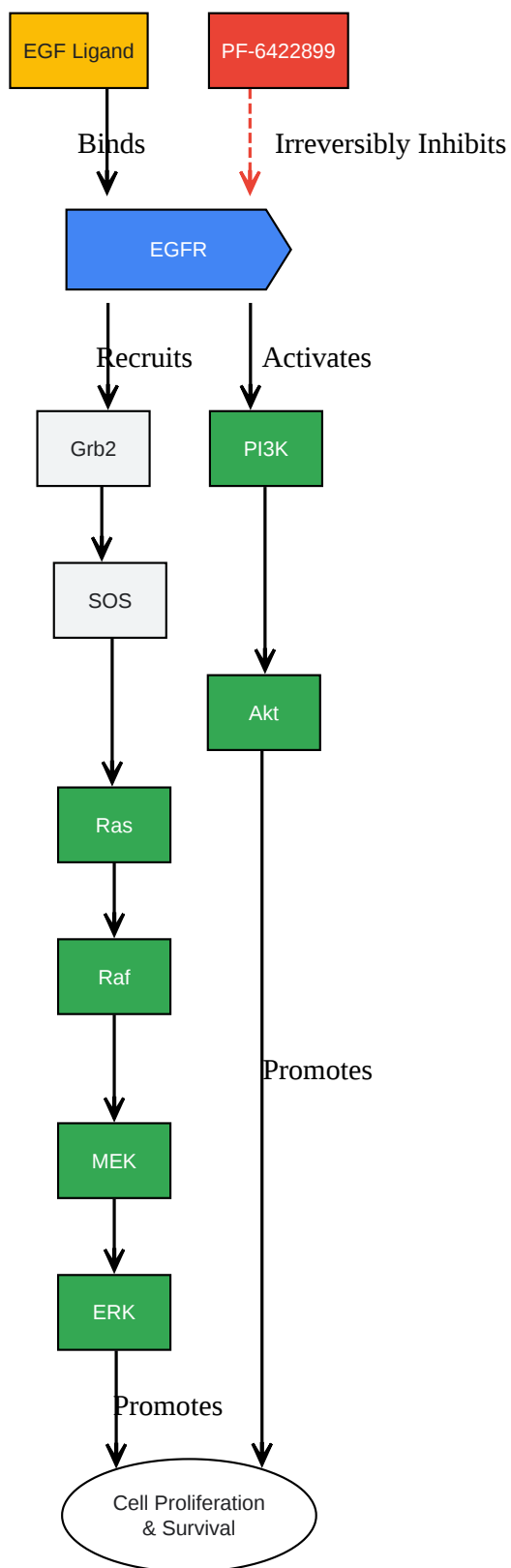
Quantitative Data Summary

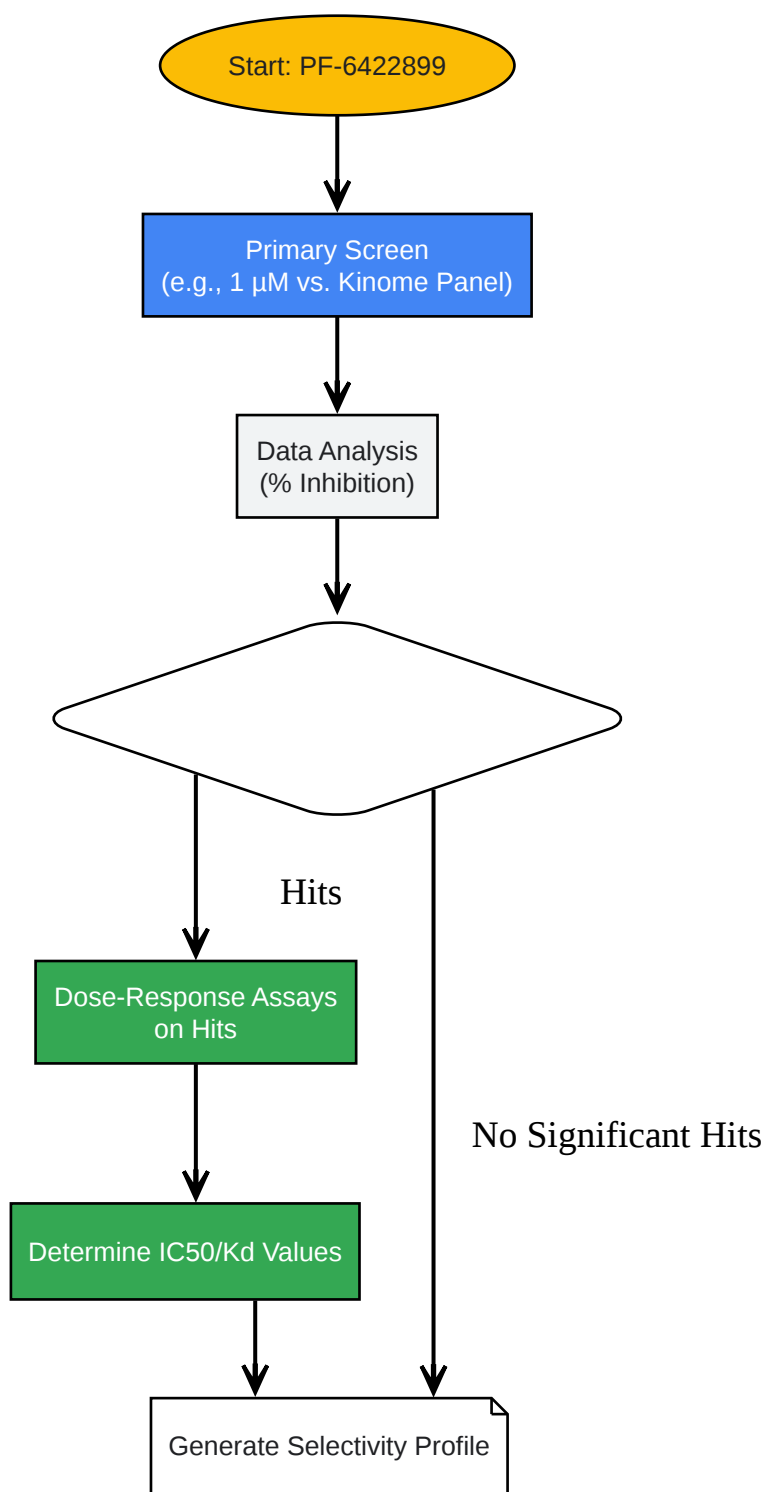
Despite extensive searches, specific public domain data regarding the IC50 and Ki values for **PF-6422899** against a comprehensive panel of kinases (kinome scan) is not available. The table below is structured to accommodate such data, should it become publicly accessible.

Target	IC50 (nM)	Ki (nM)	Assay Type	Reference
EGFR	Data Not Available	Data Not Available	Biochemical/Cell-based	-
SOAT1	Data Not Available	Data Not Available	Biochemical/Cell-based	-
Other Kinases	Data Not Available	Data Not Available	Biochemical	-

Signaling Pathway

PF-6422899's inhibition of EGFR directly impacts several critical downstream signaling cascades that are central to cell proliferation, survival, and differentiation. The diagram below illustrates the canonical EGFR signaling pathway that is disrupted by this inhibitor.





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